

6-(3-Pyridinyl)-5-hexynenitrile molecular weight and formula

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Compound of Interest

Compound Name: 6-(3-Pyridinyl)-5-hexynenitrile

Cat. No.: B8668697

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An In-depth Technical Guide to **6-(3-Pyridinyl)-5-hexynenitrile**: Molecular Weight and Formula

This guide provides the fundamental chemical properties of **6-(3-Pyridinyl)-5-hexynenitrile**, specifically its molecular weight and chemical formula. This information is essential for researchers, scientists, and drug development professionals engaged in quantitative analysis, reaction stoichiometry, and the physicochemical characterization of this compound.

Core Chemical Data

The foundational quantitative data for **6-(3-Pyridinyl)-5-hexynenitrile** is summarized in the table below. This information is derived from standard chemical databases and computational models.

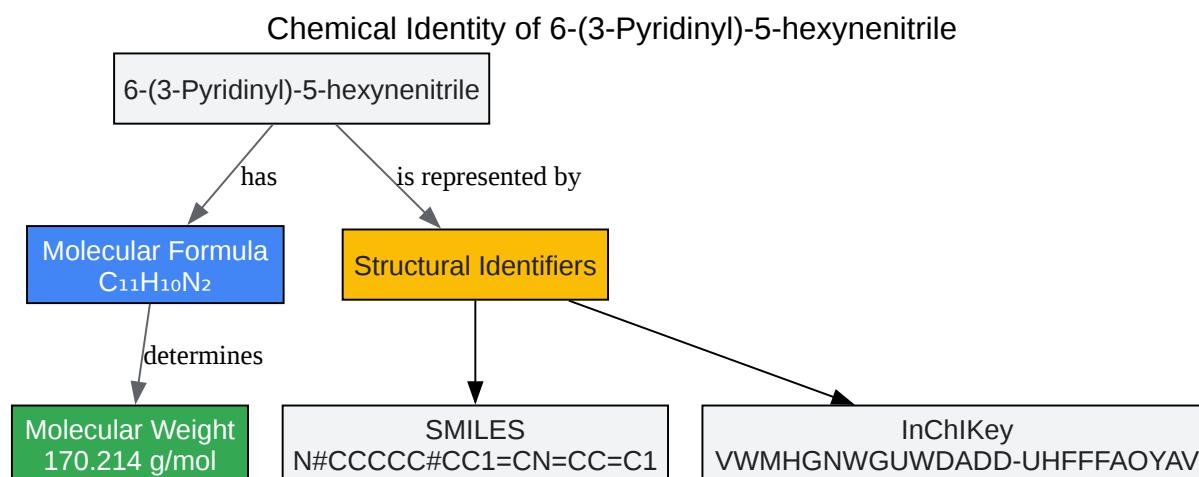
Parameter	Value
Molecular Formula	C ₁₁ H ₁₀ N ₂ [1]
Molecular Weight	170.214 g/mol [1]
InChIKey	VWMHGNWGUWDADD-UHFFFAOYAV [1]
SMILES	N#CCCCC#CC1=CN=CC=C1 [1]

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight, such as mass spectrometry, are standardized procedures and are not specific to this compound. The provided molecular weight is a calculated value based on the compound's elemental composition and standard atomic weights.

Logical Representation of Chemical Identity

The relationship between the chemical name, its structural representation (via SMILES and InChIKey), and its fundamental properties like molecular formula and weight can be visualized as a hierarchical relationship.



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Caption: Logical flow from chemical name to its formula, weight, and structural identifiers.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
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